

physicochemical properties of gamma-terpineol

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Compound of Interest

Compound Name: *gamma-Terpineol*

Cat. No.: *B1199165*

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An In-depth Technical Guide to the Physicochemical Properties of **gamma-Terpineol**

Introduction

Gamma-terpineol (γ -terpineol) is a naturally occurring monoterpene alcohol and an isomer of terpineol.[1][2] It is a constituent of the essential oils of various plants, including pine and carrot oils.[3] As a p-menthane monoterpenoid, its molecular structure consists of a cyclohexane ring substituted with a methyl group and a hydroxyl group at one position, and an isopropylidene group at another.[4] This guide provides a comprehensive overview of the core physicochemical properties of **gamma-terpineol**, intended for researchers, scientists, and professionals in the field of drug development.

Physicochemical Data

The quantitative physicochemical properties of **gamma-terpineol** are summarized in the table below for clear reference and comparison.

Property	Value	Units
Molecular Formula	C ₁₀ H ₁₈ O	-
Molecular Weight	154.25	g/mol
Boiling Point	218 - 219	°C at 760 mmHg
Melting Point	68 - 70	°C
Density	0.928 - 0.941	g/cm ³ at 20-25°C
Refractive Index	1.4800 - 1.4850	at 20°C
Flash Point	87 - 95	°C
Water Solubility	~2847	mg/L at 20°C
LogP (Octanol-Water Partition Coefficient)	2.613	(Predicted)
Appearance	Colorless or white prismatic crystals	-
Odor	Lilac, Pine	-

[Sources: 1, 2, 4, 5, 6, 8]

Experimental Protocols

Detailed methodologies for determining key physicochemical properties of **gamma-terpineol** are outlined below. These protocols are standard laboratory procedures applicable to liquid and low-melting-point solid organic compounds.

Determination of Boiling Point (Thiele Tube Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid. The Thiele tube method is a common technique for determining the boiling point of small quantities of a liquid.[\[5\]](#)

Apparatus:

- Thiele tube
- High-boiling point mineral oil
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Bunsen burner or heating mantle
- Stand and clamps

Procedure:

- Preparation: Fill the Thiele tube with mineral oil to a level just above the top of the side arm.
[\[5\]](#)
- Sample Setup: Attach a small test tube containing 1-2 mL of **gamma-terpineol** to a thermometer using a rubber band or wire. The thermometer bulb should be fully immersed in the sample.[\[5\]](#)
- Capillary Insertion: Place a capillary tube, with its sealed end up, into the test tube containing the sample.[\[5\]](#)
- Assembly: Clamp the entire assembly (thermometer and test tube) so that it is immersed in the oil within the Thiele tube. The heat-circulating side arm of the Thiele tube should not be directly heated.
- Heating: Gently heat the side arm of the Thiele tube. The design of the tube allows for the convection of the oil, ensuring uniform heating.[\[5\]](#)
- Observation: As the temperature rises, air trapped in the capillary tube will bubble out. Continue heating until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.

- **Equilibrium:** Remove the heat source and allow the apparatus to cool slowly. The point at which the bubbling stops and the liquid just begins to enter the capillary tube is the boiling point. Record this temperature.[5]
- **Verification:** For accuracy, allow the apparatus to cool further, then repeat the heating and cooling cycle to obtain multiple readings.

Determination of Density (Pycnometer or Volumetric Method)

Density is the mass of a substance per unit volume ($d = m/V$). [6] Since **gamma-terpineol** is a solid at room temperature, its density is determined in its liquid (molten) state at a specified temperature (e.g., 25°C).

Apparatus:

- Electronic balance (accurate to ± 0.001 g)
- Graduated cylinder or Pycnometer (a specialized flask for precise volume measurement)[7]
[8]
- Water bath for temperature control
- Thermometer

Procedure:

- **Mass of Container:** Measure and record the mass of a clean, dry graduated cylinder or pycnometer on an electronic balance.[9]
- **Sample Addition:** Gently melt the **gamma-terpineol** sample. Carefully transfer a known volume (e.g., 10 mL) of the molten liquid into the tared graduated cylinder.[7] If using a pycnometer, fill it completely.
- **Temperature Control:** Place the container with the sample in a water bath set to the desired temperature (e.g., 25°C) and allow it to equilibrate. Ensure the volume is read accurately at this temperature.

- Mass of Sample: Measure and record the combined mass of the container and the liquid sample.[\[9\]](#)
- Calculation:
 - Calculate the mass of the **gamma-terpineol** by subtracting the mass of the empty container from the combined mass.[\[9\]](#)
 - Divide the mass of the sample by its measured volume to determine the density.[\[7\]](#)
Express the result in g/cm³ (1 mL = 1 cm³).[\[7\]](#)

Determination of Refractive Index (Abbe Refractometer)

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property and is temperature-dependent.

Apparatus:

- Abbe Refractometer
- Constant temperature water circulator
- Dropper or pipette
- Soft lens tissue
- Solvent (e.g., ethanol or isopropanol) for cleaning

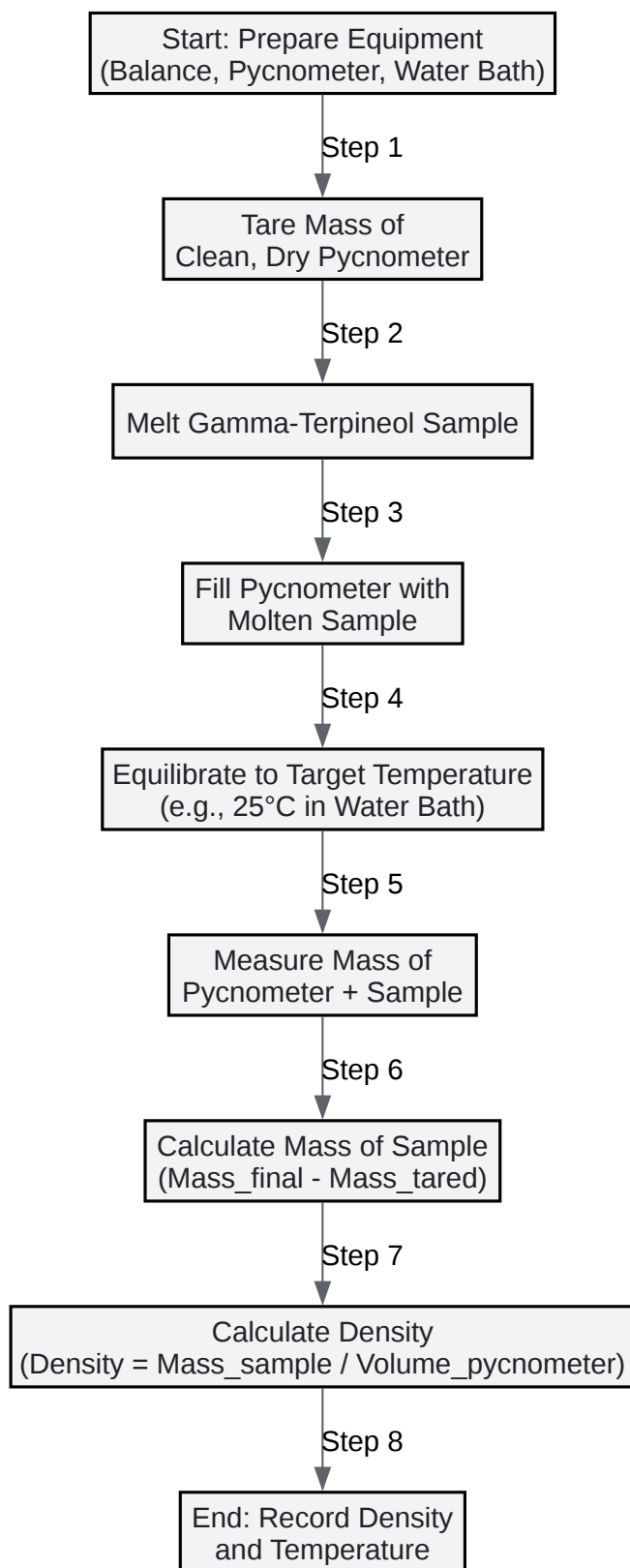
Procedure:

- Calibration & Temperature Control: Turn on the refractometer and the light source. Connect the constant temperature water circulator to the prisms and set it to 20°C. Allow the instrument to stabilize.
- Prism Cleaning: Open the prism assembly and clean the surfaces of both the measuring and illuminating prisms with a soft tissue moistened with a suitable solvent. Allow the solvent to evaporate completely.

- Sample Application: Place 2-3 drops of the liquid **gamma-terpineol** sample onto the surface of the lower prism.[\[10\]](#)
- Measurement: Close the prism assembly firmly. Look through the eyepiece and turn the adjustment knob until the field of view shows a distinct light and dark boundary. If necessary, adjust the dispersion correction knob to eliminate any color fringe and sharpen the boundary line.[\[10\]](#)
- Reading: Align the boundary line precisely with the crosshairs in the eyepiece.
- Record Value: Read the refractive index value from the instrument's scale. Record both the refractive index and the temperature at which the measurement was taken.
- Cleaning: After the measurement, open the prisms and clean the sample off thoroughly using a soft tissue and solvent.

Diagrammatic Workflow

The following diagram illustrates a generalized experimental workflow for determining the density of a liquid compound like molten **gamma-terpineol**.



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Caption: Workflow for Liquid Density Determination.

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